

A Guide to the Bioanalytical Validation of Lurasidone Metabolite 14283 Assays

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Compound of Interest

Compound Name: *Lurasidone Metabolite 14283*
hydrochloride

Cat. No.: *B602669*

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This guide provides a comprehensive overview of a validated bioanalytical method for the quantification of Lurasidone Metabolite 14283 (ID-14283) in human plasma. Due to a lack of publicly available inter-laboratory validation studies, this document focuses on a detailed examination of a robust single-laboratory validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) assay. The data and protocols presented here can serve as a benchmark for laboratories aiming to establish or compare their own assays for this active metabolite of the atypical antipsychotic, Lurasidone.

Performance Comparison of a Validated LC-MS/MS Assay

The following tables summarize the quantitative performance of a validated LC-MS/MS method for the simultaneous determination of Lurasidone and its active metabolite, ID-14283, in human plasma.^{[1][2]}

Table 1: Linearity and Sensitivity of the LC-MS/MS Assay^{[1][2]}

Analyte	Linear Range (ng/mL)	LLOQ (ng/mL)	Correlation Coefficient (r ²)
Lurasidone	0.25 - 100	0.25	> 0.99
Metabolite ID-14283	0.10 - 14.1	0.10	> 0.99

Table 2: Intra-Day and Inter-Day Precision and Accuracy for Metabolite ID-14283[1][2]

Concentration Level	Spiked Concentration (ng/mL)	Intra-Day Precision (% CV)	Intra-Day Accuracy (%)	Inter-Day Precision (% CV)	Inter-Day Accuracy (%)
LLOQ QC	0.10	6.4	104.2	7.9	103.5
LQC	0.30	5.2	102.8	6.5	101.7
MQC	7.0	4.1	98.9	5.3	99.4
HQC	11.0	3.8	97.6	4.9	98.1

LLOQ QC: Lower Limit of Quantification Quality Control; LQC: Low Quality Control; MQC: Medium Quality Control; HQC: High Quality Control

Table 3: Recovery and Matrix Effect for Metabolite ID-14283[1][2]

Concentration Level	Mean Recovery (%)	Recovery Precision (% CV)	Matrix Effect (%)	Matrix Effect Precision (% CV)
LQC (0.30 ng/mL)	85.3	4.8	98.7	3.5
HQC (11.0 ng/mL)	88.1	3.9	101.2	2.8

Experimental Protocols

The following is a detailed methodology for the validated LC-MS/MS assay for Lurasidone Metabolite 14283.[1][2]

1. Sample Preparation: Liquid-Liquid Extraction

- To 250 μL of human plasma, add 25 μL of the internal standard working solution (Lurasidone-d8 and ID-14283-d8).
- Vortex for 10 seconds.
- Add 100 μL of 0.1 M NaOH and vortex for another 10 seconds.
- Add 2.0 mL of tert-butyl methyl ether as the extraction solvent.
- Vortex mix for 10 minutes.
- Centrifuge at 4000 rpm for 5 minutes at 10°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 500 μL of the mobile phase.
- Inject 10 μL of the reconstituted sample into the LC-MS/MS system.

2. Chromatographic Conditions

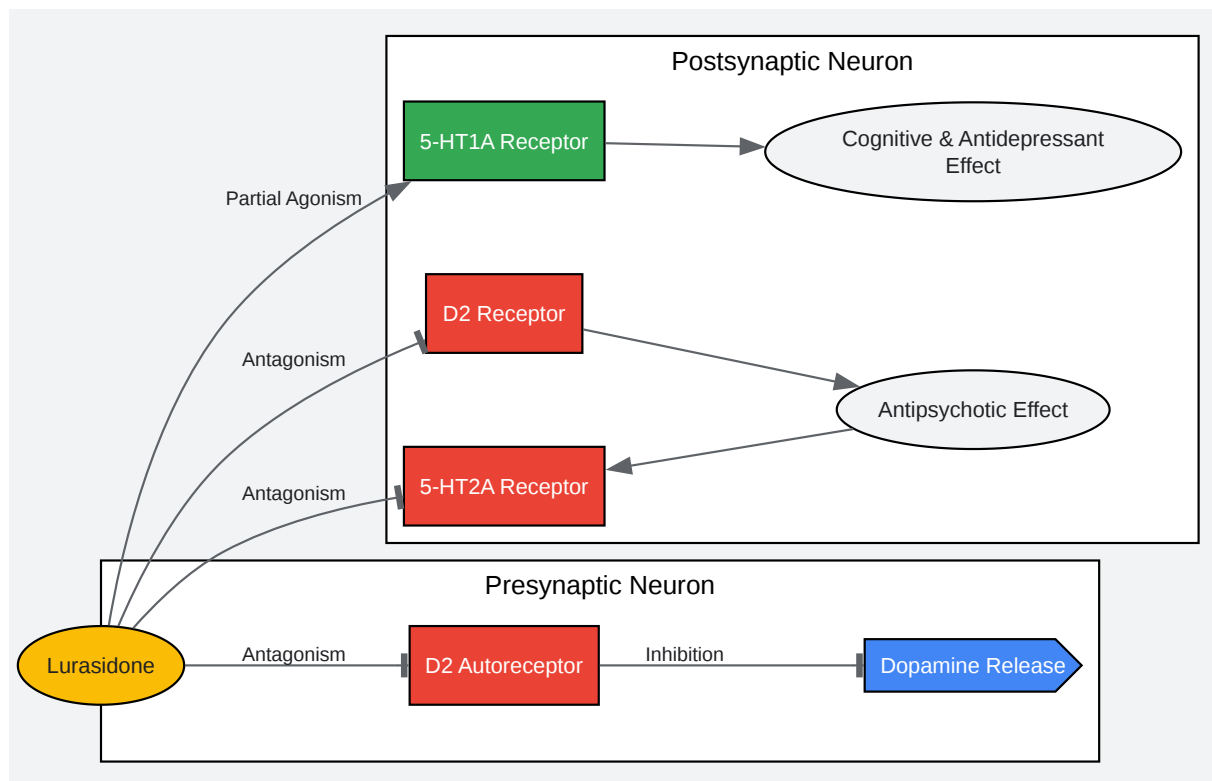
- LC System: Shimadzu HPLC system
- Column: Chromolith RP-18e (100 mm $\times$ 4.6 mm, 5 μm)
- Mobile Phase: 5 mM Ammonium Acetate (pH 5.0) and Acetonitrile (15:85, v/v)
- Flow Rate: 1.00 mL/min
- Column Temperature: 40°C
- Run Time: 2.5 minutes

3. Mass Spectrometric Conditions

- Mass Spectrometer: MDS Sciex API-4000
- Ionization Mode: Electrospray Ionization (ESI) in positive mode
- Multiple Reaction Monitoring (MRM) Transitions:
 - ID-14283: m/z 509.2 → 193.1
 - ID-14283-d8 (IS): m/z 517.2 → 193.1
- Ion Source Parameters:
 - Ion Spray Voltage: 5500 V
 - Temperature: 500°C
 - Gas 1 (Nebulizer Gas): 40 psi
 - Gas 2 (Heater Gas): 50 psi
 - Curtain Gas: 20 psi
 - Collision Gas: 5 psi

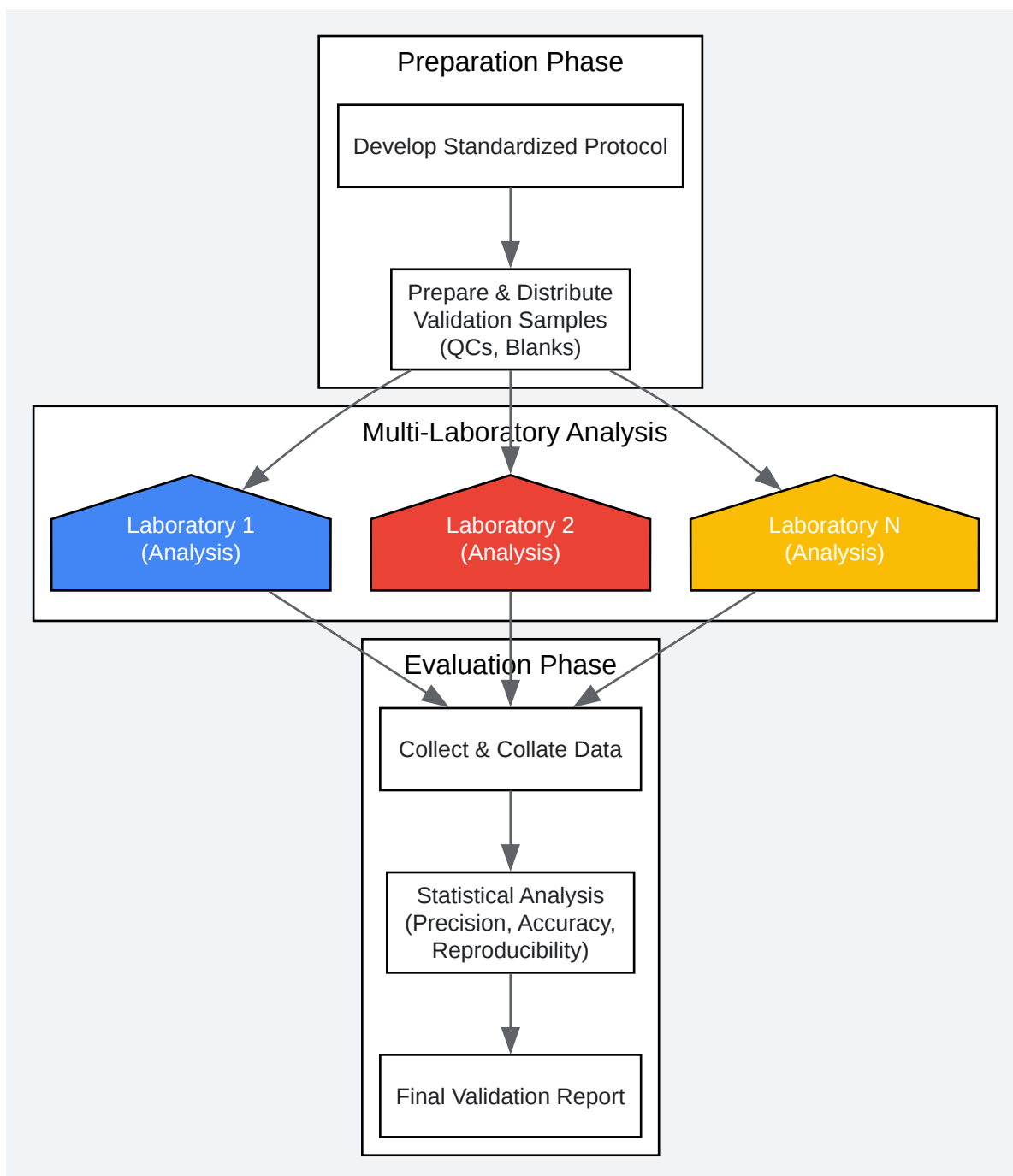
Visualizations

The following diagrams illustrate the signaling pathway of Lurasidone and a generalized workflow for inter-laboratory method validation.



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Caption: Lurasidone's primary mechanism of action.



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Caption: Generalized inter-laboratory validation workflow.

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References

- 1. LC-MS/MS assay for the determination of lurasidone and its active metabolite, ID-14283 in human plasma and its application to a clinical pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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